

Personal protective equipment for handling 1-Ethyl-4-(methoxycarbonyl)pyridinium iodide

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Compound of Interest

Compound Name: 1-Ethyl-4-(methoxycarbonyl)pyridinium iodide

Cat. No.: B075279

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Essential Safety and Handling Guide for 1-Ethyl-4-(methoxycarbonyl)pyridinium iodide

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide**, tailored for research and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Summary

1-Ethyl-4-(methoxycarbonyl)pyridinium iodide is classified as a hazardous substance. According to safety data sheets, it causes skin irritation (H315) and serious eye irritation (H319).^{[1][2]} Some sources also indicate that it may cause respiratory irritation (H335).^[2] The compound is also noted to be hygroscopic, meaning it can absorb moisture from the air.^[2] Therefore, proper personal protective equipment and handling procedures are mandatory.

Quantitative Data Summary

The following table summarizes the key quantitative and identifying information for **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide**.

Property	Value	Source(s)
CAS Number	1199-65-1	[1] [2] [3]
Molecular Formula	C ₉ H ₁₂ INO ₂	[3]
Molecular Weight	293.10 g/mol	[3]
Melting Point	114-116 °C	[2]
GHS Hazard Codes	H315, H319, H335	[1] [2]
GHS Pictogram	GHS07 (Exclamation Mark)	[4]
Signal Word	Warning	[1] [2]

Operational Plan: Step-by-Step Handling Protocol

This section details the procedural workflow for the safe handling of **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide** from receipt to disposal.

Engineering Controls and Preparation

- Ventilation: Always handle this compound in a well-ventilated area.[\[5\]](#) All weighing and transfer operations involving the solid powder must be conducted inside a certified chemical fume hood to control dust and vapors.[\[4\]](#)
- Emergency Equipment: Before starting any work, verify that a safety shower and an emergency eyewash station are accessible and unobstructed.[\[4\]](#)[\[6\]](#)
- Designated Area: Designate a specific area for handling the compound to contain potential spills and prevent cross-contamination.[\[4\]](#)

Required Personal Protective Equipment (PPE)

Strict adherence to PPE requirements is essential to minimize exposure.[\[4\]](#)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with approved standards to protect against splashes and airborne particles.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

- **Hand Protection:** Chemical-resistant, impervious gloves (e.g., nitrile or neoprene) are mandatory to prevent skin contact.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Body Protection:** A laboratory coat, long pants, and closed-toe shoes must be worn to minimize the risk of accidental skin exposure.[\[4\]](#)[\[6\]](#) For situations with a risk of significant splashing, an apron or additional protective clothing may be necessary.[\[6\]](#)[\[7\]](#)
- **Respiratory Protection:** If working outside a fume hood or if dust generation is significant, a NIOSH-approved N95 dust mask or a more advanced respirator should be used.[\[8\]](#)

Step-by-Step Handling Procedure

- **Donning PPE:** Put on all required PPE as specified above before entering the designated handling area.
- **Compound Transfer:** When weighing or transferring the powder, use techniques that minimize dust generation, such as careful scooping rather than pouring.[\[8\]](#)
- **Hygiene:** After handling, wash hands and skin thoroughly with soap and water.[\[1\]](#)[\[6\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[6\]](#)[\[7\]](#)
- **Clothing:** Promptly remove any clothing that becomes contaminated.[\[6\]](#)[\[7\]](#) Contaminated clothing should be washed before reuse.[\[1\]](#)

First Aid Measures

- **Skin Contact:** Immediately wash the affected area with plenty of water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)
- **Eye Contact:** Rinse eyes cautiously with plenty of water for several minutes.[\[1\]](#)[\[2\]](#) If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice.[\[1\]](#)
- **Inhalation:** Move the individual to fresh air and keep them comfortable for breathing.[\[1\]](#) Seek medical attention if you feel unwell.[\[1\]](#)
- **Ingestion:** Rinse the mouth with water and seek medical advice.[\[1\]](#) Do not induce vomiting.[\[4\]](#)

Storage Requirements

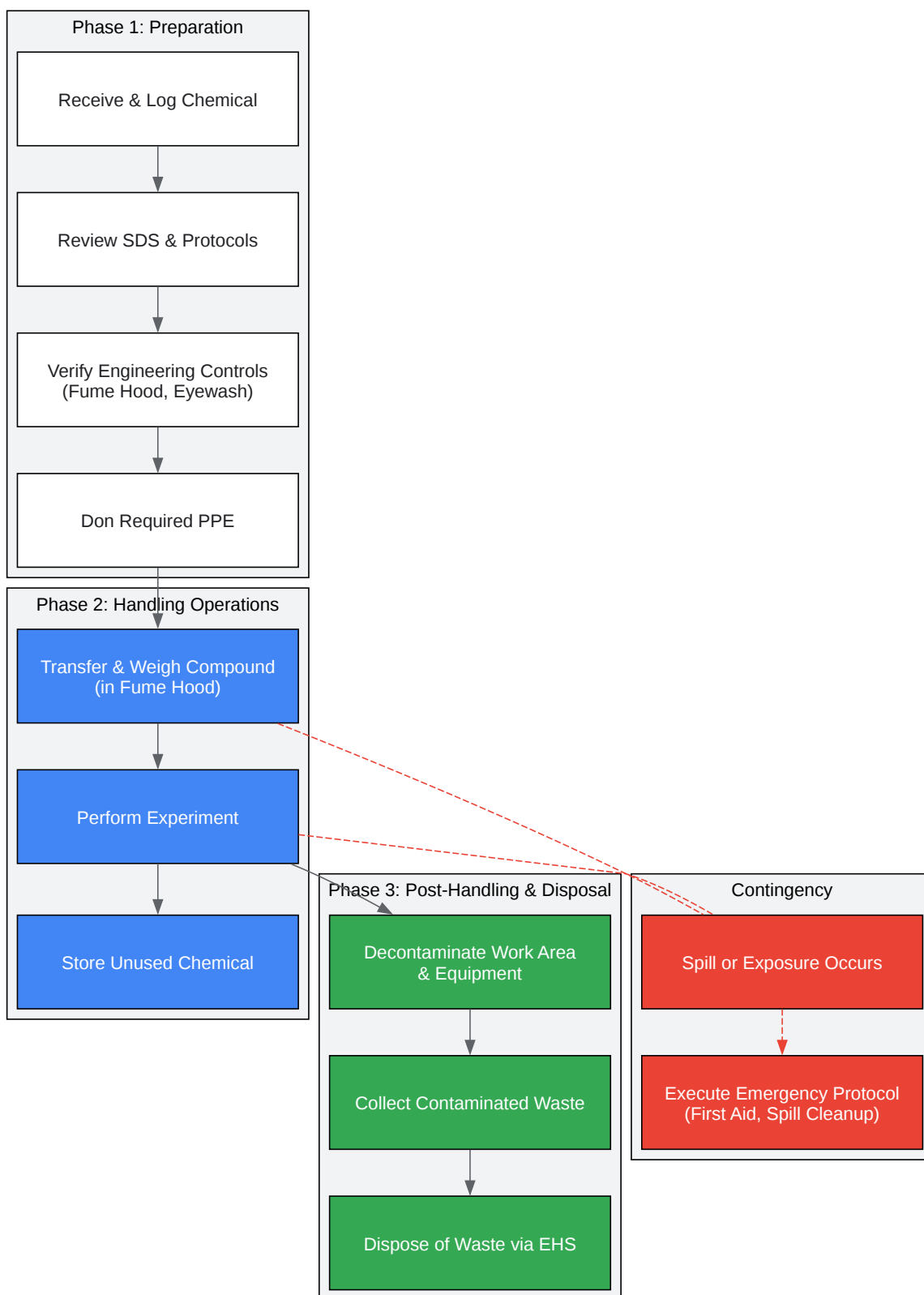
- Store the compound in a tightly closed container.[1]
- Keep the container in a cool, dark, and well-ventilated area.[1][5]
- Protect from moisture, as the material is hygroscopic.[1][2] Storing under an inert gas is recommended.[1]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste material, including unused compound and contaminated disposables (e.g., gloves, weighing paper, pipette tips), must be collected in a clearly labeled and sealed hazardous waste container.[4]
- **Waste Treatment:** Waste containing **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide** should be treated as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.[8]
- **Institutional Protocols:** Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[4] All chemical waste must be disposed of in accordance with local, state, and federal regulations.

Chemical Handling Workflow



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Caption: Workflow for handling **1-Ethyl-4-(methoxycarbonyl)pyridinium iodide**.

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